

Validating the Synthesis of 4,5-Dibromooctane: A Spectroscopic Comparison Guide

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Compound of Interest

Compound Name: 4,5-Dibromooctane

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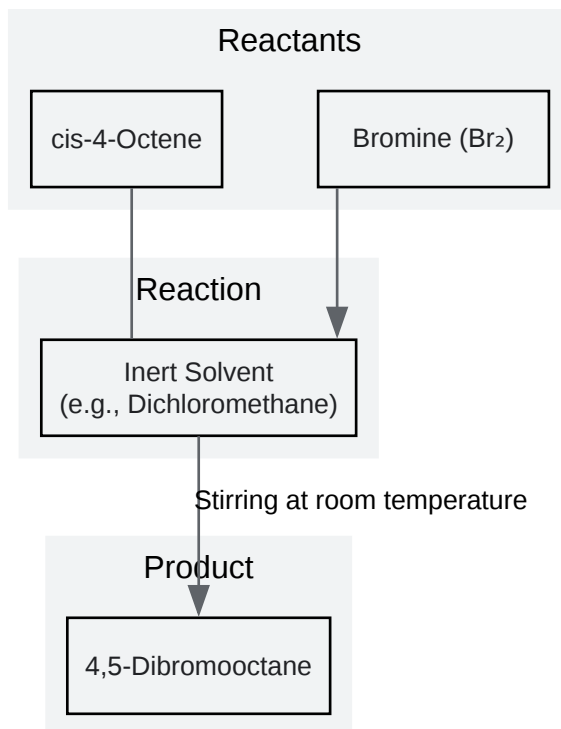
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the spectroscopic data for **4,5-dibromooctane** against its precursor, cis-4-octene, to facilitate the validation of its synthesis. Detailed experimental protocols and tabulated spectral data are presented to support researchers in confirming the successful bromination of the alkene.

Synthesis Workflow

The synthesis of **4,5-dibromooctane** is typically achieved through the electrophilic addition of bromine (Br_2) across the double bond of cis-4-octene. This reaction proceeds via a bromonium ion intermediate, leading to the anti-addition of the two bromine atoms, resulting in the formation of the meso and a racemic mixture of enantiomeric (d,l) diastereomers of **4,5-dibromooctane**.

Synthesis of 4,5-Dibromooctane



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Caption: Workflow for the synthesis of **4,5-dibromooctane**.

Experimental Protocol: Synthesis of 4,5-Dibromooctane

This protocol outlines a standard procedure for the laboratory-scale synthesis of **4,5-dibromooctane** from cis-4-octene.

Materials:

- cis-4-Octene
- Bromine (Br₂)
- Dichloromethane (CH₂Cl₂)
- Saturated sodium bicarbonate solution (NaHCO₃)

- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve cis-4-octene in dichloromethane.
- Cool the solution in an ice bath.
- Slowly add a solution of bromine in dichloromethane dropwise to the stirred solution of cis-4-octene using a dropping funnel. The characteristic red-brown color of bromine should disappear as it reacts. Continue the addition until a faint persistent orange color is observed, indicating a slight excess of bromine.
- Allow the reaction mixture to warm to room temperature and stir for an additional 30 minutes.
- Quench the reaction by adding saturated sodium bicarbonate solution to neutralize any remaining bromine and HBr.
- Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with saturated sodium bicarbonate solution and water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **4,5-dibromooctane**.

- Further purification can be achieved by column chromatography if necessary.

Spectroscopic Data for Validation

The successful synthesis of **4,5-dibromooctane** can be confirmed by comparing the spectroscopic data of the product with that of the starting material, *cis*-4-octene. The disappearance of signals corresponding to the alkene protons and carbons in the NMR spectra and the appearance of new signals corresponding to the alkyl halide are key indicators. Mass spectrometry will show a significant increase in the molecular weight and a characteristic isotopic pattern for a dibrominated compound.

¹H NMR Data Comparison

Compound Name	Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
<i>cis</i> -4-Octene	~5.3	Multiplet	2H	-CH=CH-
~2.0	Multiplet	4H	=CH-CH ₂ -	
~1.4	Multiplet	4H	-CH ₂ -CH ₂ -CH ₃	
~0.9	Triplet	6H	-CH ₃	
4,5-Dibromooctane	~4.1-4.3	Multiplet	2H	-CH(Br)-CH(Br)-
~1.8-2.1	Multiplet	4H	-CH(Br)-CH ₂ -	
~1.4-1.6	Multiplet	4H	-CH ₂ -CH ₂ -CH ₃	
~0.9-1.0	Triplet	6H	-CH ₃	

¹³C NMR Data Comparison

Compound Name	Chemical Shift (δ) ppm	Assignment
cis-4-Octene[1][2]	~129	-CH=CH-
~29	=CH-CH ₂ -	
~23	-CH ₂ -CH ₂ -CH ₃	
~14	-CH ₃	
4,5-Dibromooctane	~55-60	-CH(Br)-
~30-35	-CH(Br)-CH ₂ -	
~20-25	-CH ₂ -CH ₂ -CH ₃	
~13-15	-CH ₃	

Mass Spectrometry Data Comparison

Compound Name	Molecular Ion (M ⁺) m/z	Key Fragment Ions (m/z)
cis-4-Octene[1][3]	112	83, 69, 55, 41
4,5-Dibromooctane[4][5]	270, 272, 274 (1:2:1)	191/193 (M-Br) ⁺ , 111 (M-2Br) ⁺ , and other alkyl fragments

The mass spectrum of **4,5-dibromooctane** will exhibit a characteristic isotopic pattern for a molecule containing two bromine atoms, with peaks at m/z, m/z+2, and m/z+4 in an approximate 1:2:1 ratio due to the natural abundance of the ⁷⁹Br and ⁸¹Br isotopes.[6] This pattern is a definitive indicator of the successful incorporation of two bromine atoms into the molecule. The fragmentation pattern will also differ significantly from the starting material, showing the loss of one or both bromine atoms.

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References

- 1. 4-Octene, (4Z)- | C₈H₁₆ | CID 5364446 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. spectrabase.com [spectrabase.com]
- 3. 4-Octene, (Z)- [webbook.nist.gov]
- 4. trans-4,5-Dibromooctane | C₈H₁₆Br₂ | CID 15737650 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4,5-Dibromooctane | C₈H₁₆Br₂ | CID 15737649 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chem.libretexts.org [chem.libretexts.org]
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